

The Pharmacological Profile of Rolicyprine: A Technical Overview

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Compound of Interest

Compound Name: *Rolicyprine*

Cat. No.: *B15566656*

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Introduction

Rolicyprine, also known as Rolicypram and designated by the code EX 4883, is a compound that has been classified as an antidepressant. This technical guide provides a comprehensive overview of the available pharmacological information on **Rolicyprine**, with a focus on its mechanism of action, and available preclinical data. Due to the limited availability of detailed public data, this document summarizes the established classifications and provides context within its therapeutic class.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Rolicyprine** is provided in Table 1.

Table 1: Chemical and Physical Properties of **Rolicyprine**

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₆ N ₂ O ₂	[1][2]
Molecular Weight	244.29 g/mol	[1][2]
Synonyms	Rolicypram, EX 4883	[2]
Therapeutic Class	Antidepressant	

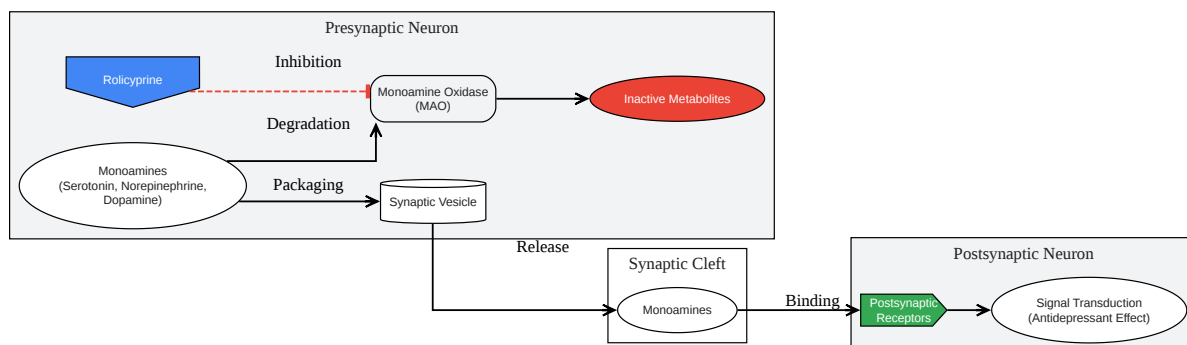
Pharmacodynamics: Mechanism of Action

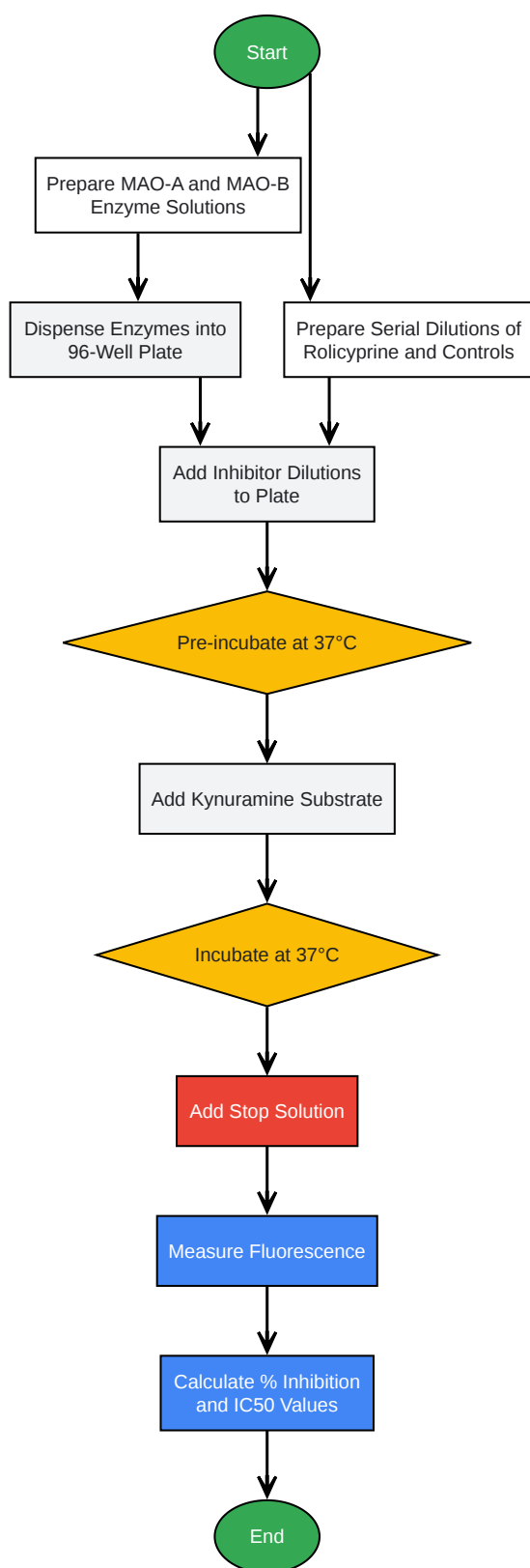
Rolicyprine is classified as a Monoamine Oxidase Inhibitor (MAOI). Monoamine oxidases are a family of enzymes responsible for the degradation of monoamine neurotransmitters, such as serotonin, norepinephrine, and dopamine, in the synaptic cleft. By inhibiting these enzymes, MAOIs increase the concentration of these neurotransmitters in the brain, which is believed to be the primary mechanism underlying their antidepressant effects.

There are two main isoforms of monoamine oxidase: MAO-A and MAO-B. While the specific inhibitory profile of **Rolicyprine** against these isoforms is not detailed in the readily available literature, the therapeutic efficacy of MAOIs in depression is primarily associated with the inhibition of MAO-A.

Signaling Pathway of Monoamine Oxidase Inhibition

The following diagram illustrates the general signaling pathway affected by monoamine oxidase inhibitors.





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References

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- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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